

Application Notes and Protocols: 1,3-Dicyclohexylpropane as a High-Density Fuel Component

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Compound of Interest

Compound Name: *1,3-Dicyclohexylpropane*

Cat. No.: *B3051180*

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Introduction

These application notes provide a comprehensive overview of **1,3-dicyclohexylpropane** as a potential high-density fuel component for advanced propulsion systems. **1,3-Dicyclohexylpropane** is a saturated cycloalkane with a high density and potentially favorable combustion properties. This document outlines its physicochemical properties, synthesis methods, and detailed protocols for its evaluation as a fuel component. The information is intended for researchers, scientists, and professionals in the fields of fuel science, materials science, and chemical engineering. While direct performance data for **1,3-dicyclohexylpropane** as a fuel is limited in publicly available literature, its structural characteristics suggest it may be a valuable component in high-performance fuel formulations. Cycloalkanes are known to enhance the density and volumetric heat of combustion in jet fuels. [1]

Physicochemical Properties of 1,3-Dicyclohexylpropane

A summary of the key physical and chemical properties of **1,3-dicyclohexylpropane** is presented in Table 1. These properties are essential for understanding its behavior as a fuel component, including its storage, handling, and combustion characteristics.

Table 1: Physicochemical Properties of **1,3-Dicyclohexylpropane**

Property	Value	Unit	Reference
Molecular Formula	C ₁₅ H ₂₈	-	[2][3]
Molecular Weight	208.38	g/mol	[2][4]
Density	0.8728	g/cm ³	[2][3]
Boiling Point	291.69	°C	[2][3]
Melting Point	-17	°C	[2][3]
Flash Point	118.1	°C	[3]
Refractive Index	1.4736	-	[2][3]
CAS Number	3178-24-3	-	[2][3]

Synthesis of **1,3-Dicyclohexylpropane**

The most common and effective method for synthesizing **1,3-dicyclohexylpropane** is through the catalytic hydrogenation of its aromatic precursor, 1,3-diphenylpropane.[5] This process involves the saturation of the phenyl rings with hydrogen, converting them into cyclohexane rings.[5]

Reaction: 1,3-Diphenylpropane + 6H₂ → **1,3-Dicyclohexylpropane**

Catalysts: Heterogeneous catalysts such as Palladium on carbon (Pd/C), Platinum on carbon (Pt/C), or Raney nickel are typically used for this reaction.[5]

Green Chemistry Considerations: The catalytic hydrogenation of 1,3-diphenylpropane is an atom-economical reaction, meaning all the atoms of the reactants are incorporated into the final product, which minimizes waste generation.[5]

An alternative, though less direct, synthetic route involves the Friedel-Crafts alkylation of benzene with a three-carbon electrophile like 1,3-dichloropropane or 1,3-dibromopropane in the presence of a Lewis acid catalyst (e.g., AlCl_3) to form the 1,3-diphenylpropane precursor.[\[5\]](#)

Potential Application as a High-Density Fuel Component

High-density fuels are critical for volume-limited applications, such as in advanced aircraft and missiles, where maximizing the energy content per unit volume is paramount. Saturated cycloalkanes, like **1,3-dicyclohexylpropane**, are promising candidates for high-density fuel components due to their compact molecular structure.[\[1\]](#)[\[6\]](#)

Key Attributes for High-Density Fuels:

- High Density: Increases the volumetric energy density of the fuel.
- High Heat of Combustion: Provides more energy upon combustion.
- Good Low-Temperature Properties: Ensures fuel fluidity at high altitudes and in cold environments.
- High Thermal Stability: Prevents fuel degradation at high temperatures.
- Clean Combustion: Saturated hydrocarbons tend to produce fewer soot particles upon combustion compared to aromatic compounds.[\[7\]](#)

While specific combustion data for **1,3-dicyclohexylpropane** is not readily available, its high density and saturated cyclic structure suggest it could be a valuable blending component to increase the energy density of conventional jet fuels.

Experimental Protocols

The following protocols are standardized methods for evaluating the key properties of liquid hydrocarbon fuels and are applicable to the characterization of **1,3-dicyclohexylpropane**. These protocols are based on established ASTM International standards for aviation fuels.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Protocol for Density Measurement (ASTM D1298)

Objective: To determine the density of **1,3-dicyclohexylpropane** at a specified temperature.

Apparatus:

- Hydrometer
- Hydrometer cylinder
- Thermometer
- Constant-temperature bath

Procedure:

- Pour the sample of **1,3-dicyclohexylpropane** into the clean hydrometer cylinder.
- Place the cylinder in a constant-temperature bath until the sample has reached the desired temperature.
- Lower the hydrometer gently into the sample and allow it to float freely.
- Once the hydrometer has settled, read the density from the hydrometer scale at the point where the principal surface of the liquid cuts the scale.
- Record the temperature of the sample.
- Correct the observed density to the reference temperature using standard petroleum measurement tables.

Protocol for Kinematic Viscosity Measurement (ASTM D445)

Objective: To determine the kinematic viscosity of **1,3-dicyclohexylpropane**.

Apparatus:

- Viscometer (e.g., Cannon-Fenske)

- Constant-temperature bath
- Stopwatch

Procedure:

- Select a clean, dry viscometer of appropriate size for the sample.
- Filter the sample through a 75- μm screen to remove any particulate matter.
- Charge the viscometer with the sample in the manner dictated by the design of the instrument.
- Place the charged viscometer into the constant-temperature bath.
- Allow the sample to come to the bath temperature.
- Using suction, draw the sample into the working capillary and timing bulb.
- Measure the time required for the meniscus to flow between the two calibration marks.
- Calculate the kinematic viscosity by multiplying the flow time by the viscometer calibration constant.

Protocol for Heat of Combustion Measurement (ASTM D240)

Objective: To determine the heat of combustion of **1,3-dicyclohexylpropane**.

Apparatus:

- Bomb calorimeter
- Oxygen bomb
- Crucible
- Fuse wire

- Benzoic acid (for calibration)

Procedure:

- Calibrate the calorimeter by burning a known mass of benzoic acid.
- Weigh a sample of **1,3-dicyclohexylpropane** (typically 0.5-1.0 g) in the crucible.[11]
- Place the crucible in the oxygen bomb and attach the fuse wire.
- Assemble the bomb and charge it with oxygen to a pressure of approximately 30 atm.[11]
- Place the bomb in the calorimeter, add a known amount of water to the calorimeter bucket, and assemble the calorimeter.
- Ignite the sample and record the temperature change of the water.
- Calculate the heat of combustion from the temperature rise, the heat capacity of the calorimeter, and the mass of the sample.

Protocol for Flash Point Measurement (ASTM D93)

Objective: To determine the flash point of **1,3-dicyclohexylpropane** using the Pensky-Martens closed-cup tester.

Apparatus:

- Pensky-Martens closed-cup tester
- Thermometer

Procedure:

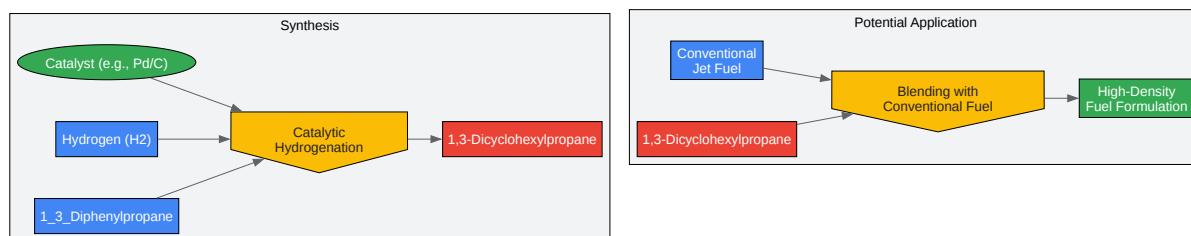
- Pour the sample into the test cup to the filling mark.
- Place the lid on the cup and insert the thermometer.
- Light the test flame and adjust it to the specified size.

- Apply heat to the sample at a slow, constant rate.
- Stir the sample as specified in the standard.
- At prescribed temperature intervals, apply the test flame by dipping it into the vapor space of the cup.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the sample to ignite.

Visualizations

Synthesis and Application Pathway

The following diagram illustrates the synthesis of **1,3-dicyclohexylpropane** from its precursor and its potential application as a high-density fuel component.

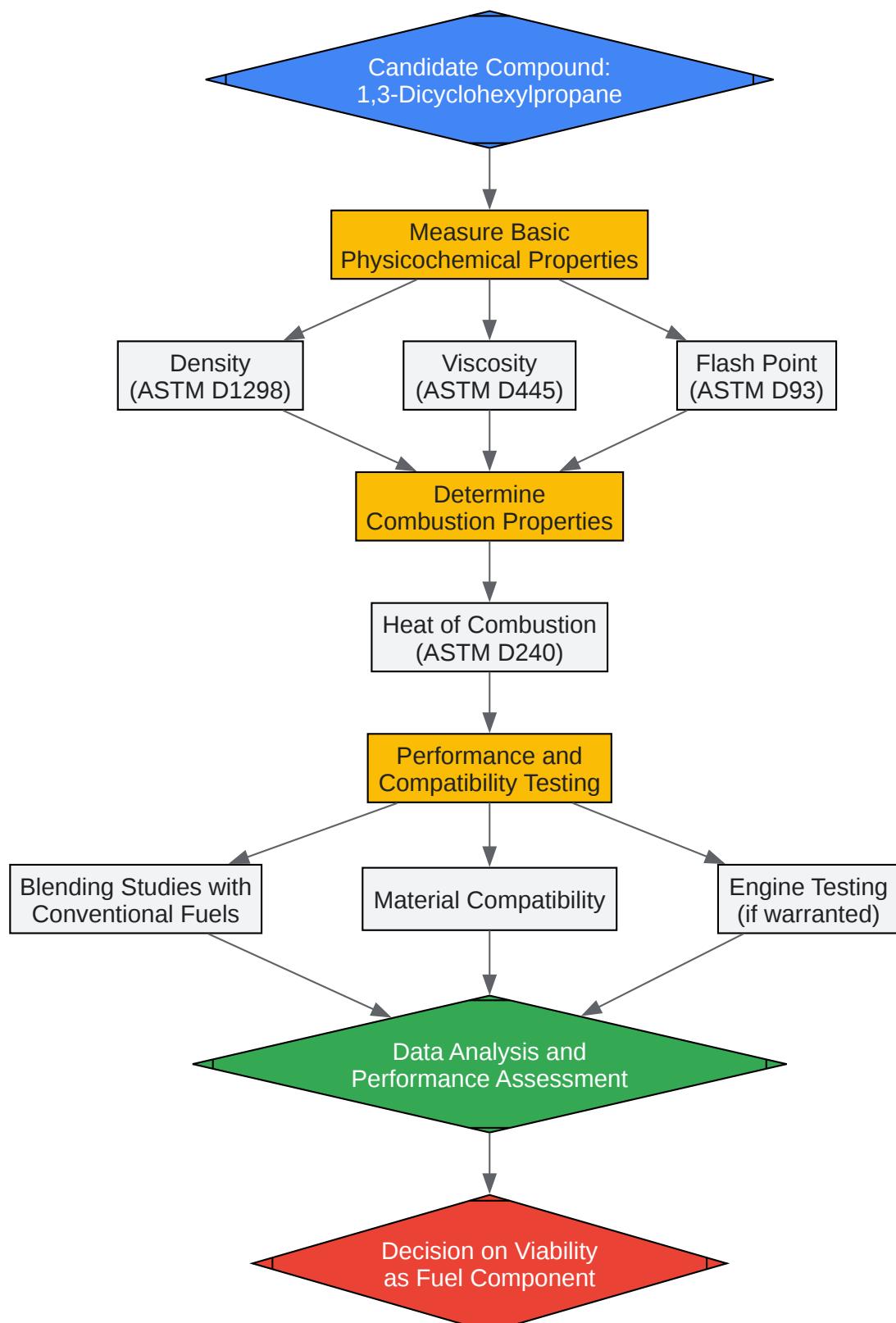


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Caption: Synthesis of **1,3-dicyclohexylpropane** and its potential use as a fuel component.

Experimental Workflow for Fuel Evaluation

The diagram below outlines the logical workflow for the experimental evaluation of a candidate high-density fuel component like **1,3-dicyclohexylpropane**.



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Caption: Experimental workflow for evaluating a high-density fuel candidate.

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